

2-Methylaminopyrimidine: A Technical Guide to its Discovery and History

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Methylaminopyrimidine

Cat. No.: B1361839

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of the discovery, history, and key experimental data of **2-Methylaminopyrimidine** (also known as N-methyl-pyrimidin-2-amine). This pivotal molecule, with the CAS number 931-61-3, has been a subject of interest in organic and medicinal chemistry. This document details its seminal synthesis, physicochemical properties, and spectroscopic data, offering a foundational resource for researchers in drug discovery and development.

Introduction

2-Methylaminopyrimidine belongs to the broad class of pyrimidine derivatives, which are of immense biological importance as they form the backbone of nucleobases in DNA and RNA. The introduction of a methylamino group at the 2-position of the pyrimidine ring modifies its electronic and steric properties, making it a valuable scaffold and intermediate in the synthesis of a wide array of biologically active compounds. This guide traces the historical origins of this compound and provides detailed technical information for its synthesis and characterization.

Discovery and History

The earliest documented, readily accessible synthesis of **2-Methylaminopyrimidine** can be found in Organic Syntheses, a highly reputable collection of peer-reviewed procedures for the

preparation of organic compounds. A method for its preparation was described in 1955, which involves the nucleophilic substitution of 2-chloropyrimidine with methylamine.^[1] This straightforward and effective synthesis route opened the door for broader investigation and utilization of **2-Methylaminopyrimidine** in various fields of chemical research.

While the 1955 publication provides a robust and verified method, the fundamental chemistry of pyrimidines was established much earlier. The study of 2-aminopyrimidines and their derivatives gained traction in the mid-20th century as part of the broader exploration of heterocyclic compounds with potential biological activities. The development of synthetic methods for precursors like 2-chloropyrimidine was a crucial step that enabled the synthesis of a wide range of 2-substituted pyrimidines, including the methylamino derivative.

Physicochemical Properties

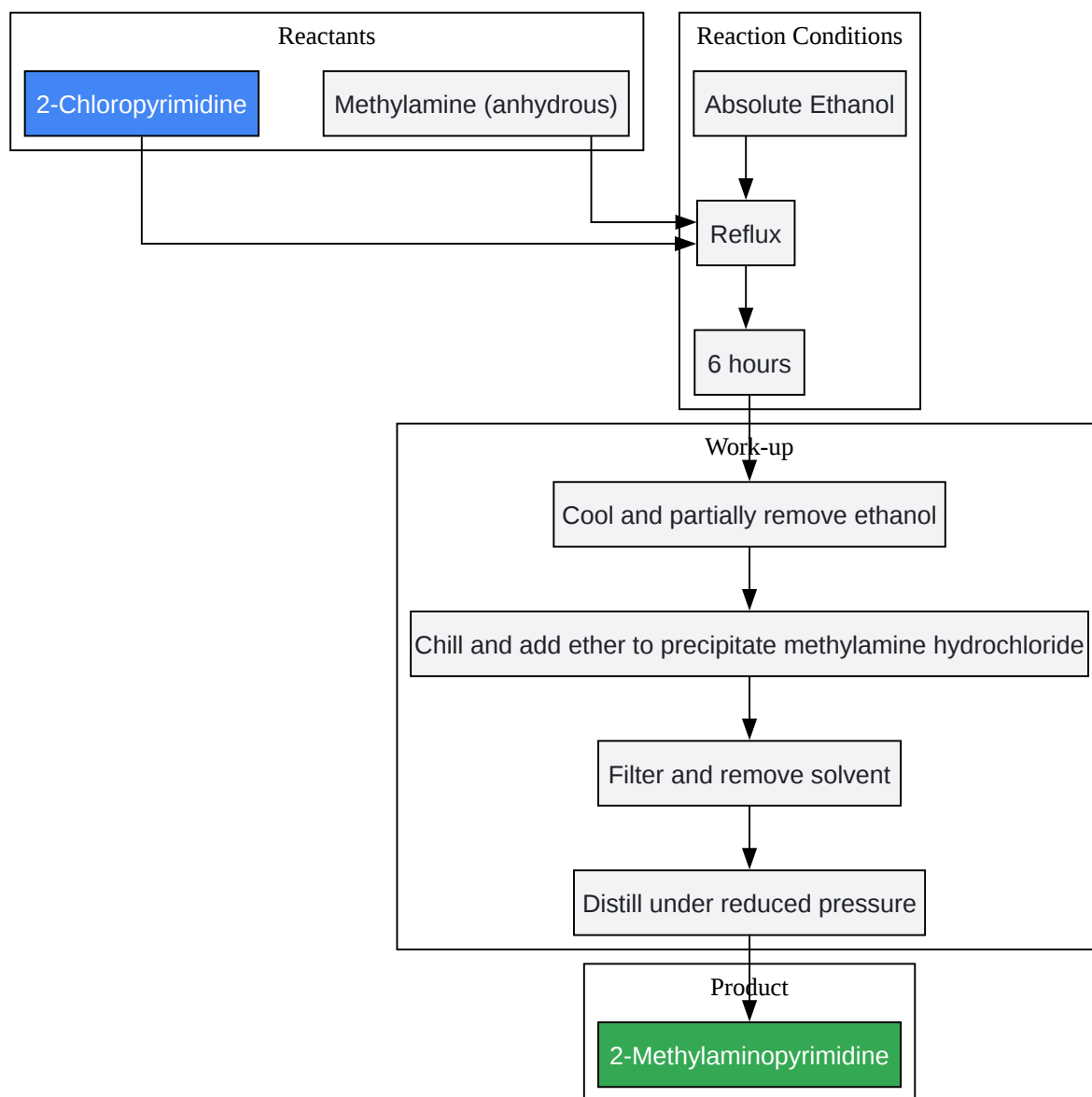
A summary of the key physicochemical properties of **2-Methylaminopyrimidine** is presented in the table below. These properties are essential for its handling, characterization, and application in synthetic and analytical procedures.

Property	Value	Reference
Molecular Formula	C ₅ H ₇ N ₃	
Molecular Weight	109.13 g/mol	
CAS Number	931-61-3	
Melting Point	57.5-58.5 °C	^[1]
Boiling Point	96-98 °C at 28 mmHg	^[1]

Experimental Protocols

Synthesis of 2-Methylaminopyrimidine from 2-Chloropyrimidine and Methylamine^[1]

This procedure describes a reliable method for the preparation of **2-Methylaminopyrimidine**.



[Click to download full resolution via product page](#)

Figure 1: Experimental workflow for the synthesis of **2-Methylaminopyrimidine**.

Materials:

- 2-Chloropyrimidine
- Anhydrous Methylamine
- Absolute Ethanol
- Ether
- Solid Potassium Hydroxide (for drying methylamine)

Procedure:

- A solution of 2-chloropyrimidine in absolute ethanol is prepared in a three-necked flask equipped with a reflux condenser and a gas-inlet tube.
- Anhydrous methylamine gas is bubbled into the solution. The methylamine gas can be conveniently generated by dropping a 25% aqueous solution of methylamine onto solid potassium hydroxide and drying the evolved gas by passing it over more solid potassium hydroxide.
- The reaction mixture is refluxed for 6 hours.
- After cooling, a portion of the ethanol is removed by distillation under reduced pressure.
- The remaining residue is chilled in an ice bath, and ether is added to precipitate the by-product, methylamine hydrochloride.
- The precipitate is removed by filtration, and the remaining solvent is evaporated.
- The crude product is then purified by distillation under reduced pressure to yield pure **2-Methylaminopyrimidine**.

Spectroscopic Data

Detailed spectroscopic analysis is crucial for the unambiguous identification of **2-Methylaminopyrimidine**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

The ^{13}C NMR spectrum of **2-Methylaminopyrimidine** has been reported in the scientific literature. A notable study by Geerts and van der Plas in 1975 provides key characterization data.

^{13}C Chemical Shift (ppm)	Assignment
Data to be populated from the cited reference.	C-atom

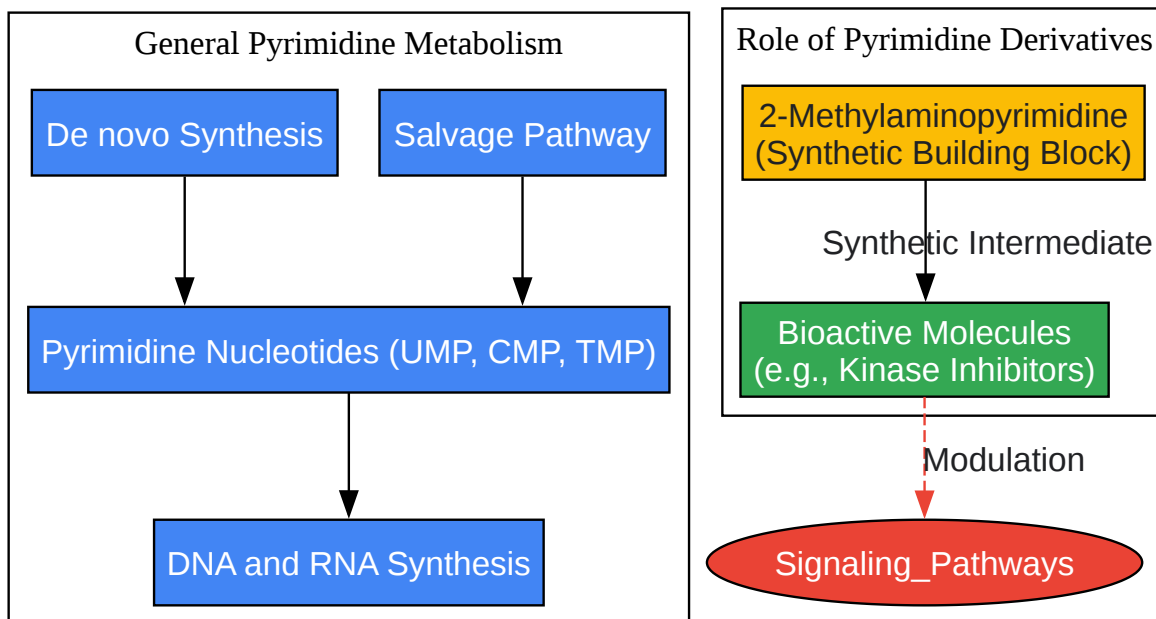
Infrared (IR) Spectroscopy and Mass Spectrometry (MS)

While specific, detailed IR and MS spectra for the parent **2-Methylaminopyrimidine** are not readily available in foundational literature, researchers can predict the expected spectral features.

- IR Spectroscopy: Key expected vibrational bands would include N-H stretching (around $3300\text{--}3500\text{ cm}^{-1}$), C-H stretching of the methyl group and aromatic ring, and characteristic C=N and C=C stretching vibrations of the pyrimidine ring.
- Mass Spectrometry: The molecular ion peak (M^+) would be expected at an m/z corresponding to the molecular weight of 109.13. Fragmentation patterns would likely involve the loss of the methyl group or fragments of the pyrimidine ring.

Biological Significance and Signaling Pathways

While specific signaling pathways directly modulated by the parent **2-Methylaminopyrimidine** are not extensively documented in early literature, the broader class of pyrimidine derivatives is central to cellular metabolism and signaling.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Organic Syntheses Procedure [orgsyn.org]
- To cite this document: BenchChem. [2-Methylaminopyrimidine: A Technical Guide to its Discovery and History]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1361839#2-methylaminopyrimidine-discovery-and-history]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com